

# Ambiguity in "Corollin" Prevents Protocol Development

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Corollin

Cat. No.: B157692

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The term "**corollin**" is associated with multiple, chemically distinct compounds, making it impossible to provide a single, accurate synthesis protocol for laboratory use without further clarification. Initial research has identified several different molecules referred to as "**corollin**" or similar-sounding names, each with a unique structure and origin. This ambiguity means that a detailed application note and protocol as requested cannot be generated at this time.

The compounds identified include:

- **Corollin** (PubChem CID: 182708): A molecule with the chemical formula  $C_{15}H_{21}N_3O_{15}$ .<sup>[1][2]</sup>
- **Corylin**: A flavonoid phytochemical found in the nuts of *Psoralea corylifolia*, noted for its anti-inflammatory, antioxidant, and antitumor activities.<sup>[3]</sup>
- **Corynoline**: A benzophenanthridine alkaloid isolated from the aerial parts of *Corydalis incisa*, which exhibits antineoplastic and hepatoprotective activity.<sup>[4]</sup>
- **Corallocin A**: A terpene lactone.<sup>[5]</sup>
- **Corrole**: A class of porphyrinoid ligands. It is possible that "**corollin**" was a misspelling of "corrole."

Given the disparate nature of these molecules, a general synthesis protocol would be scientifically invalid. The synthesis of a flavonoid like corylin, an alkaloid like corynoline, or a

complex macrocycle like a corrole would involve entirely different starting materials, reaction conditions, and purification techniques.

To proceed with generating a detailed and accurate synthesis protocol, clarification is required from the user to specify which "**corollin**" or related compound is of interest. Once the target molecule is identified, a comprehensive protocol including data presentation, experimental methodologies, and visualizations of relevant pathways can be developed.

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## References

- 1. Corollin | C<sub>15</sub>H<sub>21</sub>N<sub>3</sub>O<sub>15</sub> | CID 182708 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Corollin | TargetMol [targetmol.com]
- 3. Biological Importance, Therapeutic Benefits, and Analytical Aspects of Active Flavonoidal Compounds 'Corylin' from Psoralea corylifolia in the Field of Medicine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Corynoline | C<sub>21</sub>H<sub>21</sub>NO<sub>5</sub> | CID 177014 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Corallocin A | C<sub>19</sub>H<sub>22</sub>O<sub>6</sub> | CID 132524618 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)